# PF-07054894 solubility issues and recommended solvents

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| Compound of Interest | |
|---|---|
| Compound Name: | PF-07054894 |
| Cat. No.: | B10856555 |

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## Technical Support Center: PF-07054894

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **PF-07054894**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **PF-07054894**?

A1: The recommended solvent for creating a stock solution of **PF-07054894** is Dimethyl Sulfoxide (DMSO). A solubility of up to 100 mg/mL (214.35 mM) can be achieved in DMSO with the aid of ultrasonication.[1][2] For optimal results, it is advisable to use a fresh, unopened container of DMSO.

Q2: I am observing precipitation when preparing my **PF-07054894** solution. What should I do?

A2: If you observe precipitation or phase separation during the preparation of a **PF-07054894** solution, gentle heating and/or sonication can be used to aid dissolution. Ensure your solvent is of high purity, and for DMSO stock solutions, using a newly opened bottle is recommended.

Q3: Can **PF-07054894** be dissolved in aqueous buffers?

A3: There is limited publicly available information on the solubility of **PF-07054894** in aqueous buffers at various pH levels. Due to its molecular structure, it is expected to have low aqueous

solubility. For in vivo studies, specific co-solvent formulations or nanosuspensions are recommended.

Q4: What are the recommended formulations for in vivo studies?

A4: Two primary co-solvent systems have been described for in vivo administration of **PF-07054894**, both achieving a solubility of at least 2.5 mg/mL (5.36 mM).[1][2] Additionally, a nanosuspension has been used for oral administration in mice.

Q5: How should I store solutions of **PF-07054894**?

A5: Stock solutions of **PF-07054894** in solvent should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] It is important to protect the solutions from light and store them under nitrogen. To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.

# Solubility Data

The following table summarizes the known solubility of **PF-07054894** in various solvents and formulations.

| Solvent/Formulation | Concentration | Molarity | Notes |
|---|---|---|---|
| Dimethyl Sulfoxide (DMSO) | 100 mg/mL | 214.35 mM | Ultrasonic assistance is required.[1][2] |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL | ≥ 5.36 mM | A clear solution is obtained.[1][2] |
| 10% DMSO, 90% (20% SBE-β-CD in saline) | ≥ 2.5 mg/mL | ≥ 5.36 mM | A clear solution is obtained.[1][2] |
| Nanosuspension | Not specified | Not specified | Formulated in 1.25% w/v hydroxypropyl cellulose SL and 0.05% w/v dioctyl sodium sulfosuccinate in distilled water for oral dosing in mice. |

# Experimental Protocols

## Preparation of a 10 mM Stock Solution in DMSO

- Weigh the desired amount of **PF-07054894** powder.

- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **PF-07054894** with a molecular weight of 466.53 g/mol , add 0.2143 mL of DMSO).[1]

- Vortex the solution briefly.

- Place the vial in an ultrasonic bath and sonicate until the solution is clear and all solid has dissolved.

- Aliquot into single-use vials and store at -20°C or -80°C.

# Preparation of In Vivo Formulation 1 (with PEG300 and Tween-80)

This protocol is for preparing a 1 mL working solution with a final concentration of ≥ 2.5 mg/mL.

- Start with a stock solution of **PF-07054894** in DMSO (e.g., 25 mg/mL).

- In a sterile tube, add 400 µL of PEG300.

- Add 100 µL of the **PF-07054894** DMSO stock solution to the PEG300 and mix thoroughly.

- Add 50 µL of Tween-80 to the mixture and mix until uniform.

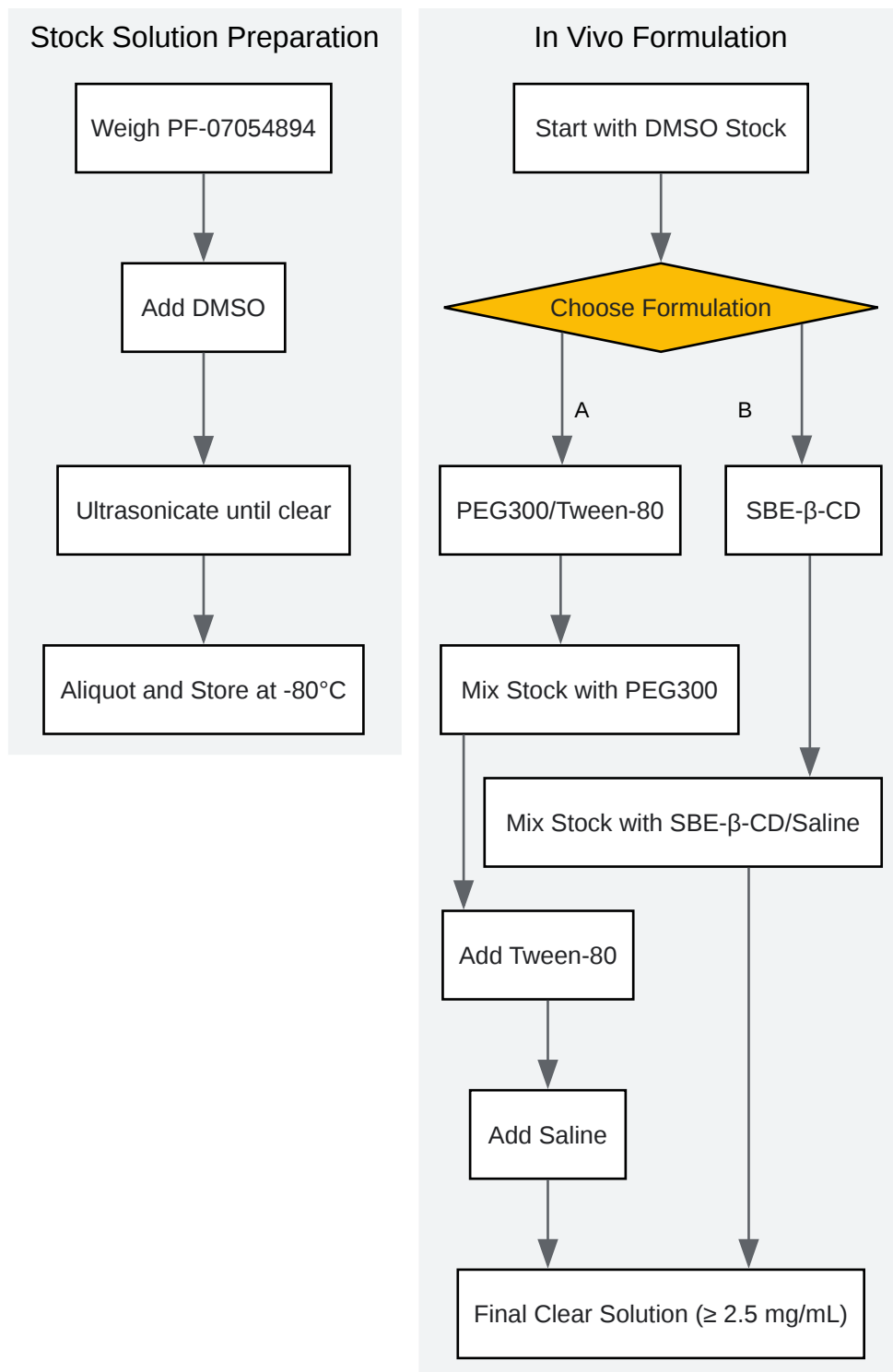- Add 450 µL of saline to bring the final volume to 1 mL and mix until a clear solution is formed.

# Preparation of In Vivo Formulation 2 (with SBE-β-CD)

This protocol is for preparing a 1 mL working solution with a final concentration of ≥ 2.5 mg/mL.

- Start with a stock solution of **PF-07054894** in DMSO (e.g., 25 mg/mL).

- Prepare a 20% solution of SBE-β-CD in saline.

- In a sterile tube, add 900 µL of the 20% SBE-β-CD in saline solution.

- Add 100 µL of the **PF-07054894** DMSO stock solution to the SBE-β-CD solution and mix thoroughly until a clear solution is obtained.

# Visual Guides

Workflow for Solubilizing PF-07054894

## Stock Solution Preparation

Weigh PF-07054894

↓

Add DMSO

↓

Ultrasonicate until clear

↓

Aliquot and Store at -80°C

## In Vivo Formulation

Start with DMSO Stock

↓

Choose Formulation

A → PEG300/Tween-80

B → SBE-β-CD

PEG300/Tween-80 → Mix Stock with PEG300

SBE-β-CD → Mix Stock with SBE-β-CD/Saline

Mix Stock with PEG300 → Add Tween-80

Add Tween-80 → Add Saline

Add Saline → Final Clear Solution (≥ 2.5 mg/mL)

Mix Stock with SBE-β-CD/Saline → Final Clear Solution (≥ 2.5 mg/mL)

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Caption: Workflow for **PF-07054894** Solubilization

Troubleshooting PF-07054894 Solubility Issues

```
                    ┌──────────────────────────┐
                    │ Start: Precipitation     │
                    │ Observed                 │
                    └──────────────────────────┘
```

Start: Precipitation Observed

Is the solvent fresh and high-purity?

Yes — No

Applied sonication/gentle heat?

Use new, high-purity solvent

No — Yes

Sonicate and/or warm gently

Is concentration within known limits?

No

Dilute to a lower concentration

Yes

If dilution not possible

Consider alternative formulation (e.g., nanosuspension)

Issue Resolved

Issue Persists: Contact Technical Support

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Caption: Troubleshooting Solubility Issues

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# References

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